

Technical Guide: 3 β -Hydroxy-5-cholenoic acid-d4 for Research Applications

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Compound of Interest

Compound Name: 3 β -Hydroxy-5-cholenoic acid-d4

Cat. No.: B15597941

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 3 β -Hydroxy-5-cholenoic acid-d4, a deuterated analog of the endogenous monohydroxy bile acid. This guide is intended to inform researchers, scientists, and drug development professionals on the procurement, pricing, and application of this stable isotope-labeled compound, particularly in quantitative mass spectrometry-based assays.

Introduction

3 β -Hydroxy-5-cholenoic acid is a naturally occurring bile acid that serves as an intermediate in the biosynthesis of chenodeoxycholic acid. Its levels have been shown to be elevated in certain pathological conditions, such as neonatal liver disease and cholestasis. The deuterated form, 3 β -Hydroxy-5-cholenoic acid-d4, is a valuable tool in metabolomics and clinical research, primarily utilized as an internal standard for the accurate quantification of its non-labeled counterpart in biological matrices. The stable isotope label ensures that the chemical and physical properties of the molecule are nearly identical to the endogenous compound, allowing for co-elution in chromatographic separations and similar ionization efficiency in mass

spectrometry, thereby correcting for matrix effects and variations in sample preparation and instrument response.

Suppliers and Pricing

The availability and pricing of 3 β -Hydroxy-5-cholenoic acid-d4 can vary between suppliers. The following table summarizes the currently available information. Please note that pricing is subject to change and may require a formal quote from the supplier.

Supplier	Product Code/Item No.	Purity	Available Quantities	Price (USD)
MedChemExpress	HY-113315S	>98%	Inquire	Quote Required
Cayman Chemical	41155 (as Alloisolithocholic Acid-d4)	$\geq$ 99% deuterated forms (d1-d4)	500 μ g, 1 mg, 5 mg, 10 mg	\$55 (500 μ g), \$83 (1 mg), \$193 (5 mg), \$330 (10 mg)[1]

Note: Cayman Chemical lists β -hydroxy-5-Cholenoic Acid-d4 as a synonym for Alloisolithocholic Acid-d4. Researchers should verify that this product meets their specific structural requirements.[1]

Experimental Protocols

The primary application of 3 β -Hydroxy-5-cholenoic acid-d4 is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of endogenous 3 β -Hydroxy-5-cholenoic acid. Below is a detailed, representative protocol for the analysis of this bile acid in human plasma.

Objective: To quantify the concentration of 3 β -Hydroxy-5-cholenoic acid in human plasma using LC-MS/MS with 3 β -Hydroxy-5-cholenoic acid-d4 as an internal standard.

Materials:

- Human plasma samples

- 3 β -Hydroxy-5-cholenoic acid (for calibration curve)
- 3 β -Hydroxy-5-cholenoic acid-d4 (Internal Standard, IS)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Protein precipitation plates or microcentrifuge tubes
- LC-MS/MS system (e.g., UPLC coupled to a triple quadrupole mass spectrometer)

Procedure:

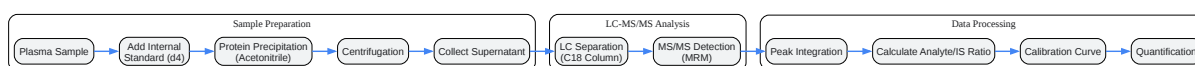
- Preparation of Standards and Internal Standard Stock Solutions:
 - Prepare a 1 mg/mL stock solution of 3 β -Hydroxy-5-cholenoic acid in methanol.
 - Prepare a 1 mg/mL stock solution of 3 β -Hydroxy-5-cholenoic acid-d4 (IS) in methanol.
 - From the 3 β -Hydroxy-5-cholenoic acid stock solution, prepare a series of working standards by serial dilution in methanol to create a calibration curve (e.g., 1 ng/mL to 1000 ng/mL).
 - Prepare a working solution of the internal standard (e.g., 100 ng/mL) by diluting the IS stock solution in methanol.
- Sample Preparation (Protein Precipitation):
 - Thaw plasma samples on ice.
 - To 100 μ L of each plasma sample, calibration standard, and quality control sample, add 10 μ L of the internal standard working solution.
 - Add 300 μ L of ice-cold acetonitrile to each sample to precipitate proteins.

- Vortex each sample for 1 minute.
- Centrifuge the samples at 10,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean 96-well plate or autosampler vials for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC) Conditions:
 - Column: A suitable reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 µm).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A linear gradient appropriate for the separation of bile acids.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 µL.
 - Column Temperature: 40°C.
 - Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Negative Ion Mode.
 - Multiple Reaction Monitoring (MRM) transitions:
 - 3β-Hydroxy-5-cholenoic acid: Precursor ion (m/z) -> Product ion (m/z)
 - 3β-Hydroxy-5-cholenoic acid-d4: Precursor ion (m/z) -> Product ion (m/z)
 - Optimize MS parameters (e.g., collision energy, cone voltage) for the specific instrument and analytes.
- Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of 3 β -Hydroxy-5-cholenoic acid in the plasma samples by interpolating their peak area ratios from the calibration curve.

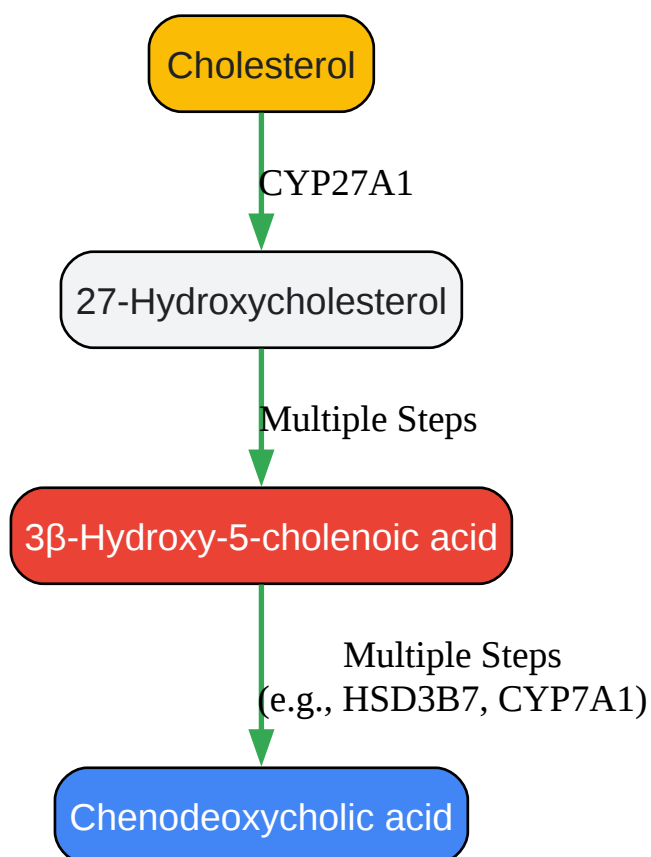
Visualizations

The following diagrams illustrate the experimental workflow and a relevant biological pathway.



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Caption: Workflow for the quantification of 3 β -Hydroxy-5-cholenoic acid.



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Caption: Simplified biosynthetic pathway of chenodeoxycholic acid.

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References

- 1. [caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
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